

4-Bromo-3-iodopyridine: A Strategic Scaffold for Orthogonal Pyridine Functionalization

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Compound of Interest

Compound Name: 4-Bromo-3-iodopyridine

CAS No.: 89167-20-4

Cat. No.: B1524867

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Executive Summary

4-Bromo-3-iodopyridine (CAS 89167-20-4) is a di-halogenated heterocyclic building block characterized by orthogonal reactivity.^{[1][2][3]} Its structural uniqueness lies in the electronic differentiation between the C3 and C4 positions. The C3-iodine bond is activated for palladium-catalyzed oxidative addition, while the C4-bromine bond is activated for nucleophilic aromatic substitution (

) due to the para-electron-withdrawing effect of the pyridine nitrogen. This duality allows researchers to sequentially functionalize the pyridine ring with high regiocontrol, making it an indispensable scaffold in the synthesis of kinase inhibitors and complex pharmaceutical agents.

Physicochemical Profile

The following data aggregates experimentally validated properties and calculated descriptors essential for laboratory handling and method development.

Table 1: Core Physical Properties

Property	Value	Note/Condition
CAS Number	89167-20-4	Distinct from isomers 3-bromo-4-iodo (89167-19-1)
Molecular Formula		
Molecular Weight	283.89 g/mol	
Appearance	White to off-white solid	Crystalline powder
Melting Point	77 – 78 °C	Confirmed experimental range [1]
Boiling Point	~296 °C (Predicted)	Decomposes prior to boiling at atm pressure
Density	2.347 g/cm ³ (Predicted)	High density due to heavy halogens
Solubility	DCM, EtOAc, DMSO, MeOH	Poor solubility in water/hexanes
pKa	~2.0 (Conjugate acid)	Nitrogen basicity is reduced by halogens

Structural Characterization (NMR Signature)

While raw spectral data varies by solvent, the substitution pattern dictates a specific splitting motif utilized for structural validation.

- H NMR (Characteristic Pattern):
 - ~8.8 ppm (s, 1H, H-2): Highly deshielded singlet due to adjacency to Nitrogen and Iodine.
 - ~8.3 ppm (d, 1H, H-6): Doublet (Hz),
-proton to Nitrogen.
 - ~7.6 ppm (d, 1H, H-5): Doublet (Hz),
-proton to Nitrogen.

Hz),

-proton, shielded relative to H-6.

- Note: Coupling constants () reflect typical pyridine ortho-coupling.

Orthogonal Reactivity Guide

The primary value of **4-bromo-3-iodopyridine** is its ability to undergo site-selective reactions. This is not random; it is governed by distinct physical-organic principles.

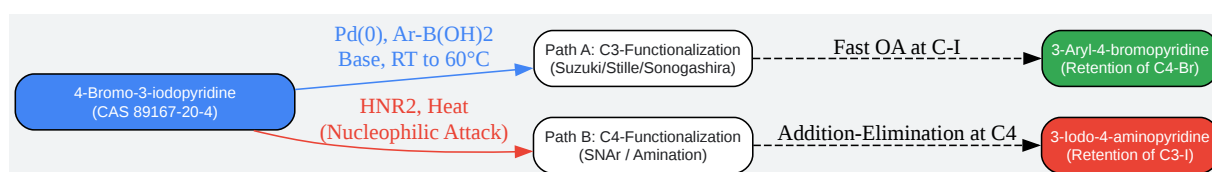
Mechanism of Selectivity

- **C3-Iodine (Metal-Catalyzed Coupling):** The C-I bond is weaker and more polarizable than the C-Br bond. In Pd(0) catalyzed reactions (Suzuki, Stille, Sonogashira), oxidative addition occurs preferentially at the C-I bond.
- **C4-Bromine (Nucleophilic Substitution):** The C4 position is para to the pyridine nitrogen. The nitrogen atom acts as an electron sink (similar to a nitro group in benzene), stabilizing the Meisenheimer complex intermediate during

• The C3 position is not activated for

Reactivity Map

The following diagram illustrates the divergent synthetic pathways available from this single scaffold.



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Figure 1: Divergent synthetic pathways demonstrating the orthogonal reactivity of the C3-I and C4-Br bonds.

Experimental Protocols

These protocols are designed to be self-validating. If the selectivity is lost (e.g., mixtures of products), it indicates catalyst over-activity (Path A) or excessive temperature (Path B).

Protocol A: Regioselective Suzuki Coupling at C3

Objective: Couple an aryl boronic acid to the C3 position while leaving the C4-Br intact.

- Reagents:
 - **4-Bromo-3-iodopyridine** (1.0 equiv)[\[2\]](#)
 - Aryl Boronic Acid (1.1 equiv)
 - Catalyst:
(5 mol%) or
(for sterically hindered substrates).
 - Base:
(2.0 M aq, 3.0 equiv).
 - Solvent: DME/Water or Toluene/EtOH/Water (degassed).
- Procedure:
 - Charge reaction vessel with halide, boronic acid, and catalyst under inert atmosphere (or Ar).
 - Add degassed solvents and base.

- Critical Step: Stir at Room Temperature initially. Only heat to 40-60°C if conversion is slow. High heat (>80°C) may promote minor coupling at C4.
- Monitor by LCMS. The C-I bond reacts significantly faster; disappearance of starting material with formation of the mono-coupled product confirms success.
- Validation: The product should show a mass shift corresponding to -I +Ar, but retain the isotopic pattern of Bromine (1:1 ratio).

Protocol B: Nucleophilic Aromatic Substitution () at C4

Objective: Displace the C4-Bromine with an amine or alkoxide.

- Reagents:
 - **4-Bromo-3-iodopyridine** (1.0 equiv)^[2]
 - Nucleophile (e.g., Morpholine, Primary Amine) (1.2 - 2.0 equiv).
 - Base:

or

(2.0 equiv) if using neutral amines; NaH if using alcohols.
 - Solvent: DMF, DMSO, or NMP (Polar aprotic solvents accelerate).
- Procedure:
 - Dissolve substrate in solvent.
 - Add base and nucleophile.^{[4][5]}
 - Heat to 80-100°C.
 - Note: The C3-Iodine is sterically bulky but electronically stable to these conditions.

- Validation: NMR will show the loss of the characteristic C4-Br regiochemistry. The C3-I signal (deshielded singlet) should remain intact.

Handling & Stability

- Storage: Store at 2-8°C under inert gas. Iodinated pyridines can be light-sensitive; store in amber vials or wrap in foil.
- Safety:
 - H302: Harmful if swallowed.
 - H315/H319: Causes skin and serious eye irritation.
 - Use standard PPE (gloves, goggles, fume hood).
- Stability: Avoid strong oxidizers. The C-I bond is labile to lithium-halogen exchange; avoid treatment with n-BuLi unless directed lithiation is intended.

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